

Essential Safety and Operational Guide for Handling Boc-PEG4-methyl propionate

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Compound of Interest

Compound Name: **Boc-PEG4-methyl propionate**

Cat. No.: **B15621863**

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Boc-PEG4-methyl propionate**. The following procedures are designed to ensure safe handling, storage, and disposal of this chemical in a laboratory setting.

Hazard Identification and Chemical Properties

Boc-PEG4-methyl propionate is a chemical compound that requires careful handling due to its potential hazards. While a specific Safety Data Sheet (SDS) is not readily available, information from suppliers indicates the following GHS hazard classifications.[\[1\]](#)

- GHS Pictogram: GHS07 (Exclamation Mark)
- Signal Word: Warning
- Hazard Statements:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.

The polyethylene glycol (PEG) component of the molecule is generally considered to have low toxicity.[\[2\]](#) However, the overall hazard profile is determined by the other functional groups. The tert-butyloxycarbonyl (Boc) protecting group is known to be sensitive to acidic conditions.[\[3\]](#)[\[4\]](#)

Quantitative Data Summary:

Property	Value	Source
CAS Number	2100306-74-7	[1]
Molecular Formula	C ₁₇ H ₃₂ O ₈	[1]
Molecular Weight	364.43	[1]
Storage	Sealed in dry, 2-8°C	[1]

Personal Protective Equipment (PPE)

A thorough hazard assessment is required to select the appropriate PPE for any given task.[\[5\]](#) The following table outlines the minimum recommended PPE for handling **Boc-PEG4-methyl propionate**.

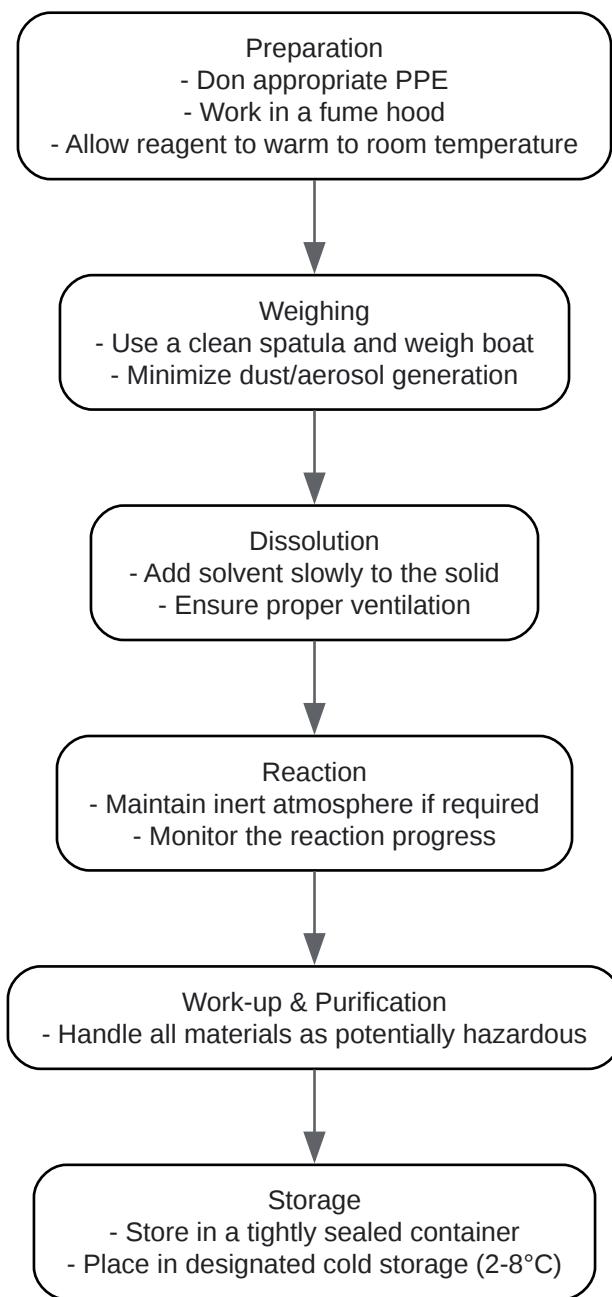
Body Part	PPE	Standard/Specification
Torso	Laboratory Coat	Buttoned, long-sleeved
Eyes/Face	Safety Goggles or Safety Glasses with Side Shields	ANSI Z87.1 marked ^[5]
Face Shield (in addition to goggles/glasses for splash hazards)	Recommended for bulk handling or splash risks ^{[5][6]}	
Hands	Chemically Resistant Gloves	Nitrile gloves are a common choice for incidental contact ^{[5][7]}
Feet	Closed-toe shoes	Required in all laboratory settings ^[7]
Respiratory	NIOSH-approved respirator (if generating dusts or aerosols)	Use in a well-ventilated area, preferably a fume hood ^{[2][7]}

Glove Selection: For handling chemicals, disposable nitrile gloves are often the minimum requirement for incidental exposure.^[5] If prolonged or direct contact is anticipated, a more robust glove should be selected based on chemical resistance charts and, ideally, specific testing for the substance. For esters, butyl rubber gloves may offer good protection.^[8] Always inspect gloves for tears or holes before use and remove them immediately after any sign of contamination.^[5]

Operational Plan: Safe Handling Workflow

Adherence to a strict operational workflow is crucial for minimizing exposure and ensuring laboratory safety.

Experimental Workflow Diagram:



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Caption: A typical experimental workflow for handling **Boc-PEG4-methyl propionate**.

Step-by-Step Protocol:

- Preparation: Before handling, ensure you are wearing the appropriate PPE as outlined in the table above. All manipulations should be performed in a well-ventilated chemical fume hood.

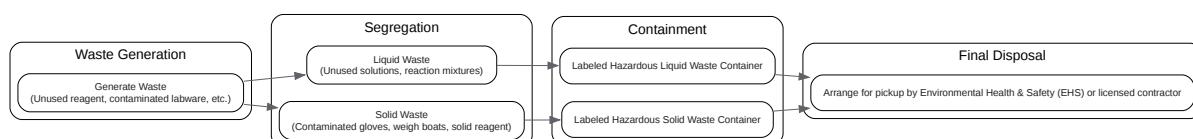
[2] Allow the container of **Boc-PEG4-methyl propionate** to equilibrate to room temperature before opening to prevent moisture condensation.

- Weighing and Transfer: Carefully weigh the required amount of the compound. Avoid creating dust. Use appropriate tools (e.g., spatula, weigh boat) and clean them thoroughly after use.
- Dissolution: When preparing solutions, add the solvent to the solid reagent. If the solvent is volatile, ensure adequate ventilation.
- Reaction and Work-up: During the reaction, be mindful of any potential incompatibilities. The Boc group is acid-labile and can be removed with acids like trifluoroacetic acid (TFA) or hydrogen chloride (HCl).[4]
- Spill Management: In case of a spill, evacuate the area. Wearing appropriate PPE, absorb the spill with an inert material like vermiculite or sand.[2] Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.[2][3] Clean the spill area with a suitable solvent, followed by soap and water.[2]

Disposal Plan

Proper disposal of chemical waste is critical for environmental protection and laboratory safety.

Disposal Decision Pathway:



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Caption: Decision pathway for the proper segregation and disposal of waste.

Disposal Protocol:

- Waste Segregation: Do not dispose of **Boc-PEG4-methyl propionate** down the drain.[3] Segregate waste into solid and liquid streams.
 - Solid Waste: Collect unused solid reagent and items grossly contaminated with the chemical (e.g., pipette tips, weigh boats, contaminated gloves) in a dedicated, clearly labeled hazardous waste container.[3]
 - Liquid Waste: Collect solutions containing **Boc-PEG4-methyl propionate** in a separate, labeled hazardous liquid waste container.
- Container Management: Ensure all waste containers are properly sealed and labeled with the chemical name and associated hazards.
- Final Disposal: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.[3]

By following these guidelines, you can minimize the risks associated with handling **Boc-PEG4-methyl propionate** and ensure a safe laboratory environment. Always consult your institution's specific safety protocols and the most recent safety data for any chemical before beginning work.

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